

Methylcyclohexane-d14 molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



In-Depth Technical Guide: Methylcyclohexaned14

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties of **methylcyclohexane-d14**, a deuterated isotopologue of methylcyclohexane. This document includes its molecular weight and formula, and details the experimental methodologies used for its characterization.

Core Data

The fundamental molecular properties of methylcyclohexane and its deuterated form, **methylcyclohexane-d14**, are summarized below. The substitution of hydrogen atoms with deuterium atoms results in a significant increase in molecular weight.

Compound	Chemical Formula	Molecular Weight (g/mol)
Methylcyclohexane	C7H14	98.19[1][2][3][4]
Methylcyclohexane-d14	C7D14	112.27[5][6]

Experimental Protocols



The determination of the molecular weight and confirmation of the isotopic enrichment of **methylcyclohexane-d14** are primarily achieved through mass spectrometry. The synthesis of this deuterated compound can be accomplished via catalytic deuteration of a suitable precursor.

Synthesis of Methylcyclohexane-d14

A plausible and effective method for the synthesis of **methylcyclohexane-d14** is the catalytic deuteration of toluene. This process involves the addition of deuterium gas to the aromatic ring of toluene in the presence of a metal catalyst, followed by the reduction of the methyl group.

Materials:

- Toluene
- Deuterium gas (D₂)
- Palladium on carbon (Pd/C) catalyst (or other suitable catalysts like platinum or rhodium)
- High-pressure autoclave reactor
- Solvent (e.g., ethanol)

Procedure:

- The toluene precursor and the Pd/C catalyst are introduced into a high-pressure autoclave reactor.
- The reactor is sealed and purged with an inert gas, such as nitrogen, to remove any air.
- Deuterium gas is then introduced into the reactor to a specified pressure.
- The reaction mixture is heated to a designated temperature and stirred vigorously to ensure efficient mixing and reaction.
- The reaction is allowed to proceed for a set period, during which the catalytic addition of deuterium to the toluene molecule occurs.



- Upon completion, the reactor is cooled, and the excess deuterium gas is safely vented.
- The reaction mixture is filtered to remove the catalyst.
- The resulting methylcyclohexane-d14 is purified, typically by distillation, to remove any unreacted starting material or byproducts.

Characterization by Mass Spectrometry

Mass spectrometry is a critical analytical technique for confirming the molecular weight and assessing the isotopic purity of the synthesized **methylcyclohexane-d14**.

Instrumentation:

 A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is employed for accurate mass determination.

Procedure:

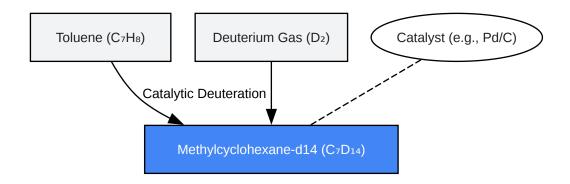
- A small sample of the purified methylcyclohexane-d14 is introduced into the mass spectrometer's ion source.
- In the ion source, the molecules are ionized, typically by electron ionization (EI), which involves bombarding the sample with a beam of high-energy electrons. This process forms a molecular ion (M+) by ejecting an electron from the molecule.
- The resulting ions are then accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- A detector measures the abundance of ions at each m/z value.
- The resulting mass spectrum will show a prominent peak corresponding to the molecular ion of **methylcyclohexane-d14** at an m/z of approximately 112.27. The spectrum for the non-deuterated methylcyclohexane would show a molecular ion peak at an m/z of about 98.19.
- The presence and intensity of peaks at lower m/z values can provide information about the fragmentation pattern of the molecule, which can be used for structural confirmation. The



isotopic purity can be evaluated by analyzing the relative intensities of the peaks corresponding to partially deuterated species.

Logical Relationships

The following diagram illustrates the synthetic relationship between the starting material, the deuteration agent, and the final deuterated product.



Click to download full resolution via product page

Caption: Synthetic pathway for **Methylcyclohexane-d14**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. CN111440041B A kind of synthetic method of toluene-d8 Google Patents [patents.google.com]
- 3. scispace.com [scispace.com]
- 4. Solved Starting with 1-methylcyclohexene and using any other | Chegg.com [chegg.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]



 To cite this document: BenchChem. [Methylcyclohexane-d14 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156626#methylcyclohexane-d14-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com